

Safeguarding Your Laboratory: Proper Disposal of Triphenylene-d12

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Compound of Interest

Compound Name: Triphenylene-d12

Cat. No.: B100180

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Triphenylene-d12**, a deuterated polycyclic aromatic hydrocarbon, to maintain a safe laboratory environment and comply with regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **Triphenylene-d12** with appropriate personal protective equipment (PPE). The compound may cause serious eye irritation, and may be harmful if absorbed through the skin, inhaled, or swallowed.^[1]

Engineering Controls:

- Use in a well-ventilated area, preferably within a laboratory fume hood or under mechanical exhaust ventilation.^[1]

Personal Protective Equipment (PPE):

- Eyes: Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.^[1]
- Hands: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.^[1]

- Respiratory: If a risk assessment indicates the need for air-purifying respirators, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.^[1]
- Body: Wear impervious clothing to prevent skin contact.^[1]

Step-by-Step Disposal Protocol

The recommended and required method for the disposal of **Triphenylene-d12** is through a licensed professional waste disposal service.^[1] Do not attempt to dispose of this material through standard laboratory drains or as regular solid waste.^[1]

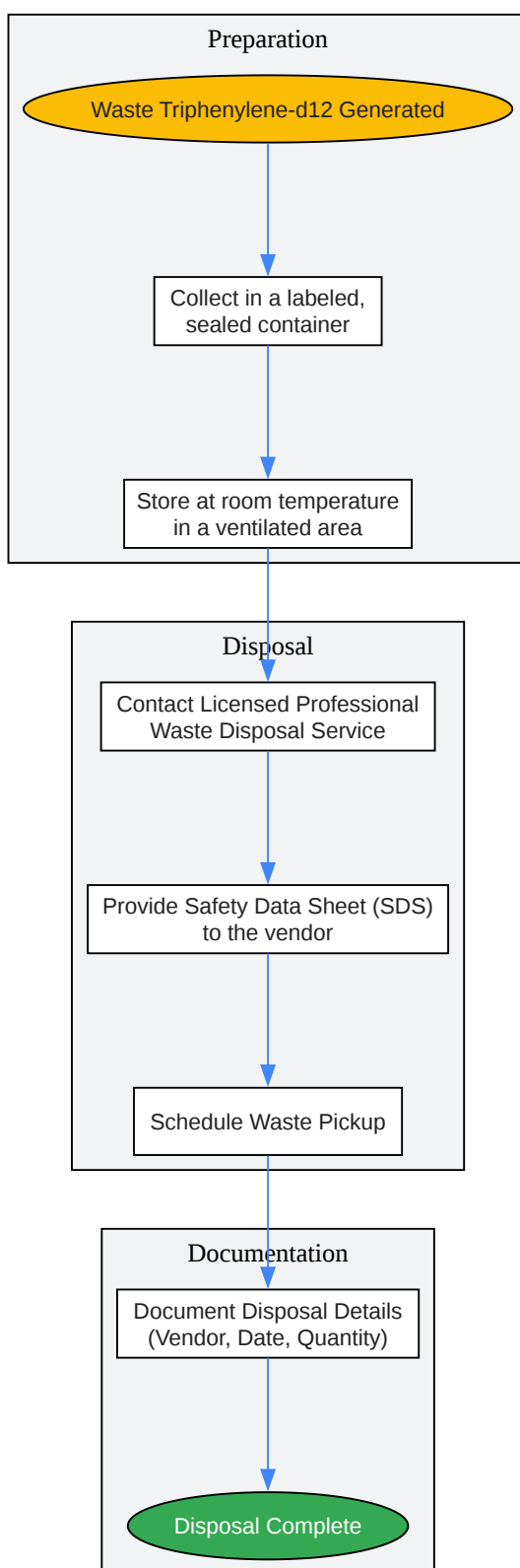
- Collection:
 - Collect waste **Triphenylene-d12** in a suitable, clearly labeled, and closed container.^[1]
 - Avoid creating dust during collection and handling.^[1]
- Storage:
 - Store the sealed waste container at room temperature in a well-ventilated area pending disposal.^{[1][2]}
- Contact a Licensed Professional Waste Disposal Service:
 - Engage a certified waste management company that is licensed to handle chemical waste.
 - Provide the service with the Safety Data Sheet (SDS) for **Triphenylene-d12** to ensure they have all the necessary information for safe handling and disposal.
- Documentation:
 - Maintain records of the disposal, including the name of the waste disposal service, the date of collection, and the quantity of material disposed of, in accordance with your institution's and local regulations.

Summary of Key Information

Parameter	Information	Source
Chemical Name	Triphenylene-d12	[1] [3]
CAS Number	17777-56-9	[1] [3]
Molecular Formula	C18D12	[1] [3]
Primary Disposal Method	Contact a licensed professional waste disposal service	[1]
Prohibited Disposal	Do not let product enter drains	[1]
Storage Conditions	Store at room temperature in a suitable, closed container	[1] [2]
Transportation Classification	Not classified as dangerous goods for transport	[1]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Triphenylene-d12**.



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Caption: Workflow for the proper disposal of **Triphenylene-d12**.

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References

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